

Application Notes & Protocols for 3,4-Dinitrobenzaldehyde

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Compound of Interest

Compound Name: **3,4-Dinitrobenzaldehyde**

Cat. No.: **B2410972**

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Abstract

This document provides a comprehensive technical guide for the effective use of **3,4-Dinitrobenzaldehyde** (3,4-DNB) in research and development. It covers essential physicochemical properties, critical safety protocols, and detailed experimental procedures for its application as a versatile chemical intermediate. The primary focus is on the synthesis of Schiff bases, a cornerstone reaction demonstrating the utility of 3,4-DNB in constructing complex organic molecules. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage the unique reactivity of this compound.

Introduction to 3,4-Dinitrobenzaldehyde

3,4-Dinitrobenzaldehyde is an aromatic aldehyde distinguished by the presence of two nitro groups (-NO₂) at the 3 and 4 positions of the benzene ring. This electron-withdrawing substitution pattern significantly influences the reactivity of the aldehyde functional group, making it a valuable building block in organic synthesis. The strong electrophilic nature of the carbonyl carbon renders it highly susceptible to nucleophilic attack, facilitating reactions such as condensations, additions, and reductions.^[1]

Its primary utility lies in its role as a precursor for synthesizing a wide range of organic compounds, including dyes, agrochemicals, and pharmaceutical intermediates.^[2] A particularly important application is in the preparation of Schiff bases (or imines) through condensation with

primary amines.^[3] These Schiff bases and their metal complexes are known to exhibit a broad spectrum of biological activities, making them valuable scaffolds in drug discovery.^{[4][5]}

Physicochemical Properties and Handling

A thorough understanding of the physical and chemical properties of **3,4-Dinitrobenzaldehyde** is paramount for its safe handling and effective use in experimental design.

Table 1: Physicochemical Data for **3,4-Dinitrobenzaldehyde**

Property	Value	Source
CAS Number	35998-98-2	[2][6]
Molecular Formula	C ₇ H ₄ N ₂ O ₅	[6][7]
Molecular Weight	196.12 g/mol	[6][7]
Appearance	Brown or light yellow crystalline solid/powder	[7]
Melting Point	83-85 °C	[8]
Boiling Point	190 °C @ 10 mmHg	[7]
Purity	Typically ≥95%	[8]

Critical Safety and Handling Protocols

3,4-Dinitrobenzaldehyde is a hazardous substance and must be handled with stringent safety precautions.^[6]

3.1 Hazard Identification

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.^{[6][8]}
- Aquatic Hazard: Toxic to aquatic life with long-lasting effects.
- General Hazards: As with aromatic nitro compounds, there is a potential for systemic effects such as methemoglobinemia. Aldehydes, in general, can cause irritation to the eyes, skin,

and mucous membranes.

3.2 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.[7]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a certified chemical fume hood. Avoid breathing dust.[8][9]

3.3 Handling and Storage

- Handling: Avoid all personal contact, including inhalation and ingestion.[9] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7] Store away from incompatible materials such as strong oxidizing agents.[7][9]

3.4 Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Avoid release into the environment.

Core Application: Synthesis of a Schiff Base

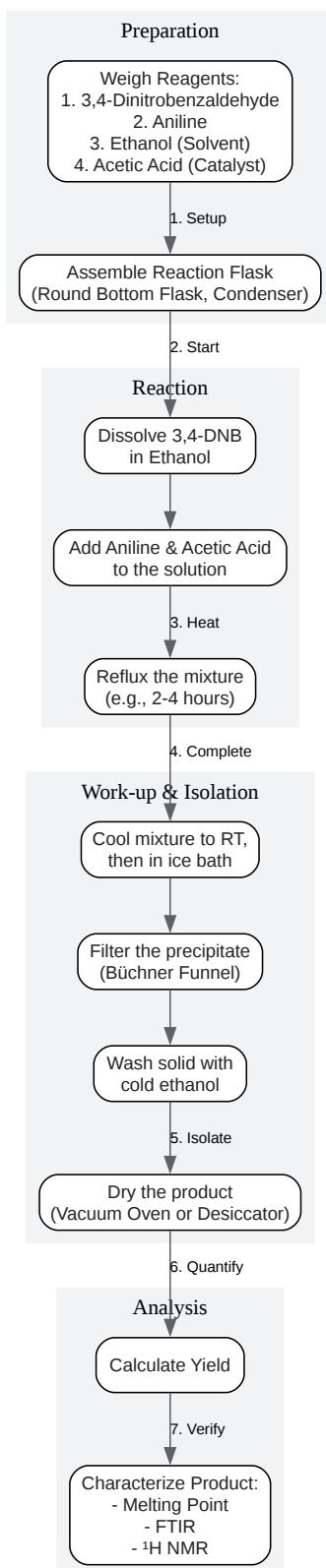
This section details a representative protocol for the synthesis of a Schiff base via the condensation of **3,4-Dinitrobenzaldehyde** with a primary amine (e.g., aniline). This reaction is fundamental and showcases the primary reactivity of the aldehyde.

Scientific Principle

The synthesis of a Schiff base is a condensation reaction between a carbonyl compound (aldehyde or ketone) and a primary amine. The reaction proceeds via nucleophilic addition of the amine to the electrophilic carbonyl carbon, followed by the elimination of a water molecule

to form the characteristic imine or azomethine (-C=N-) functional group.^[4] The presence of the two electron-withdrawing nitro groups on the benzaldehyde ring enhances the electrophilicity of the carbonyl carbon, facilitating the initial nucleophilic attack by the amine. A catalytic amount of acid is often used to protonate the hydroxyl intermediate, making water a better leaving group.

Experimental Workflow Diagram

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